

Application Note: One-Pot Synthesis of 2-(4-Formylphenoxy)acetamide Derivatives

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Compound of Interest

Compound Name: 2-(4-Formylphenoxy)acetamide

CAS No.: 135857-20-4

Cat. No.: B142961

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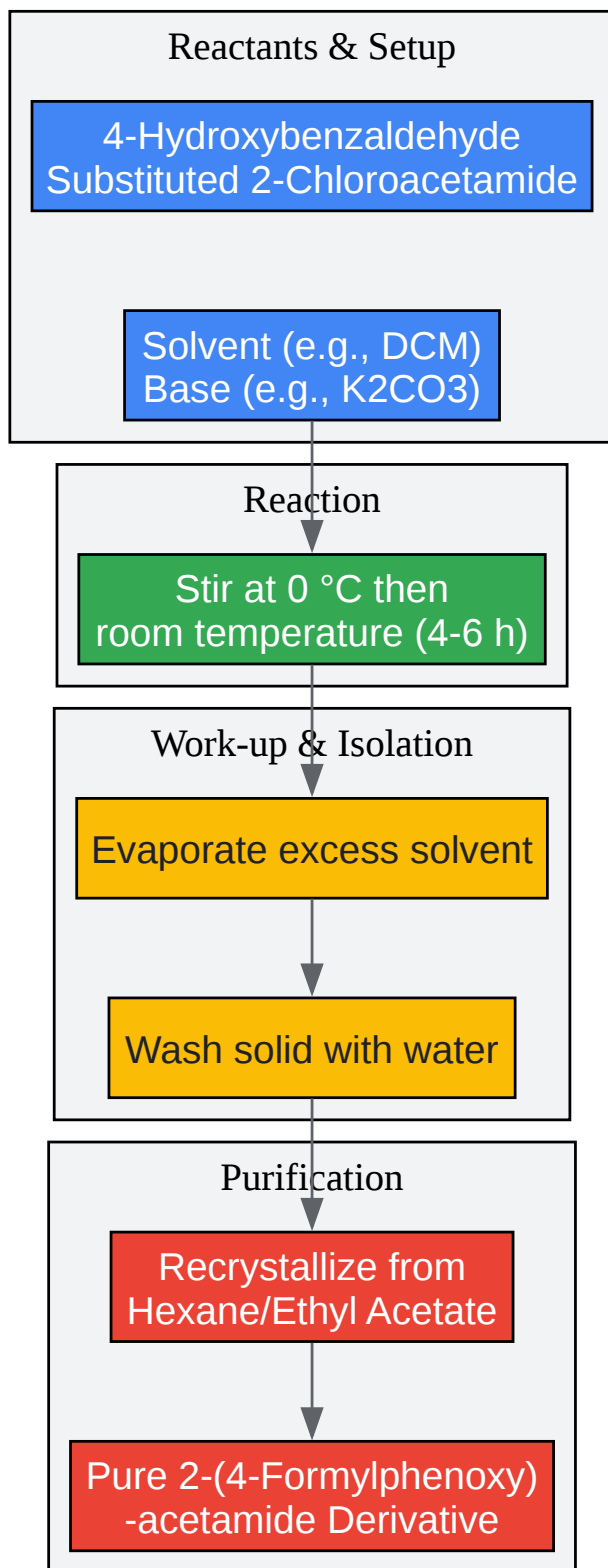
Audience: Researchers, scientists, and drug development professionals.

Introduction **2-(4-Formylphenoxy)acetamide** and its derivatives are valuable intermediates in organic synthesis and medicinal chemistry. The presence of a reactive aldehyde group, an ether linkage, and an acetamide moiety makes them versatile synthons for constructing more complex molecules, including various heterocyclic compounds and potential therapeutic agents.^{[1][2]} These derivatives serve as key building blocks in the development of novel compounds with a wide range of biological activities, such as antimicrobial, anti-inflammatory, and anticancer properties.^{[1][3]} This document provides a detailed protocol for a reliable and efficient one-pot synthesis of various **2-(4-Formylphenoxy)acetamide** derivatives.

Reaction Scheme The synthesis is typically achieved via a Williamson ether synthesis, where 4-hydroxybenzaldehyde is reacted with a substituted 2-chloro-N-arylacetamide in the presence of a base.

General Reaction Scheme for the Synthesis of 2-(4-Formylphenoxy)acetamide Derivatives

Experimental Workflow The following diagram outlines the general workflow for the one-pot synthesis.



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Caption: General workflow for the one-pot synthesis of **2-(4-Formylphenoxy)acetamide** derivatives.

Experimental Protocols

This section details the necessary materials and the step-by-step procedure for the synthesis.

Materials and Equipment

- Substituted 2-chloro-N-phenylacetamide derivative (1.0 eq)
- 4-hydroxybenzaldehyde (1.0-1.2 eq)
- Potassium carbonate (K₂CO₃) or other suitable base
- Dry Dichloromethane (DCM) or Dimethylformamide (DMF)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Buchner funnel and filter paper
- Standard laboratory glassware
- Solvents for recrystallization (e.g., hexane, ethyl acetate)

General Synthesis Procedure This protocol is adapted from a typical procedure for synthesizing 2-(4-formylphenoxy)-N-phenylacetamide and its related derivatives.^[4]

- **Preparation of Chloroacetamide Intermediate:** To a well-stirred solution of the desired aniline (1.0 eq) and K₂CO₃ (3.6 eq) in dry DCM, add chloroacetyl chloride (1.2 eq) dropwise at 0 °C.^[4]

- Allow the mixture to stir for 4-6 hours at room temperature.[4]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, evaporate the excess DCM using a rotary evaporator.[4]
- Wash the resulting solid with an excess of water and crystallize it from a hexane/ethyl acetate mixture to yield the 2-chloro-N-substituted acetamide intermediate.[4]

One-Pot Synthesis of **2-(4-Formylphenoxy)acetamide** Derivatives

- **Reaction Setup:** In a round-bottom flask, combine the synthesized 2-chloro-N-substituted acetamide (e.g., 2-chloro-N-phenylacetamide, 1.0 eq), 4-hydroxybenzaldehyde (1.0-1.2 eq), and potassium carbonate in a suitable solvent such as acetone or DMF.[5][6]
- **Reaction Conditions:** Heat the mixture to reflux and stir for the required duration (typically 3-48 hours), monitoring the reaction by TLC.[5][7] For instance, one procedure involves refluxing for 3 hours in ethanol with piperidine as a catalyst.[7] Another method specifies refluxing in acetone with potassium carbonate and potassium iodide for 48 hours.[5]
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. If a solid precipitate (inorganic salts) is present, filter it off.
- Pour the filtrate into crushed ice or cold water to precipitate the crude product.[7]
- **Isolation:** Collect the solid precipitate by vacuum filtration using a Buchner funnel and wash it thoroughly with water.[4][8]
- **Purification:** Dry the crude product. Recrystallize the solid from a suitable solvent system, such as an ethanol-dioxane or ethyl acetate/petroleum ether mixture, to obtain the pure **2-(4-Formylphenoxy)acetamide** derivative.[4][7]

Data Presentation: Synthesis of Various Derivatives

The following table summarizes the yields and melting points for a range of synthesized **2-(4-Formylphenoxy)acetamide** derivatives as reported in the literature.

Derivative Name	R-Group on Acetamide Nitrogen	Yield (%)	Melting Point (°C)	Reference
2-(4-Formylphenoxy)-N-phenylacetamide	Phenyl	85	118-120	[7]
2-(4-Formylphenoxy)-N-(4-chlorophenyl)acetamide	4-Chlorophenyl	82	188-190	[7]
2-(4-Formylphenoxy)-N-(p-tolyl)acetamide	4-Methylphenyl (p-tolyl)	86	128-130	[7]
2-(4-Formylphenoxy)-N-(4-methoxyphenyl)acetamide	4-Methoxyphenyl	80	138-140	[7]
N-Benzyl-2-(4-formylphenoxy)acetamide	Benzyl	75	N/A	[4]
N-(4-Fluorophenyl)-2-(4-formylphenoxy)acetamide	4-Fluorophenyl	70	N/A	[4]

2-(4-Formylphenoxy)-N-(4-nitrophenyl)acetamide	4-Nitrophenyl	75	N/A	[4]
2-(4-Formylphenoxy)-N-(pyridin-2-yl)acetamide	2-Pyridinyl	60	N/A	[4]
2-(4-Formylphenoxy)-N-(naphthalen-1-yl)acetamide	1-Naphthyl	70	N/A	[4]

N/A: Data not available in the cited source.

Characterization The structures of the synthesized compounds are typically confirmed using standard spectroscopic methods. These include:

- **Infrared (IR) Spectroscopy:** To identify characteristic functional groups such as N-H (amide), C=O (amide and aldehyde), and C-O (ether) stretches.[4][7]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR and ¹³C NMR are used to confirm the chemical structure, showing characteristic peaks for aromatic protons, the aldehydic proton (δ ~9.8-10.1 ppm), and the methylene protons of the acetamide group (δ ~4.8 ppm).[4][7]
- **Mass Spectrometry (MS):** To confirm the molecular weight of the synthesized derivatives.[4][7]

Conclusion The described one-pot Williamson ether synthesis is an effective and straightforward method for producing a variety of **2-(4-Formylphenoxy)acetamide** derivatives in good to excellent yields. The versatility of this protocol allows for the introduction of diverse substituents on the acetamide nitrogen, providing a valuable library of compounds for further use in drug discovery and materials science.

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